

5-Bromo-2-ethylpyrimidine chemical structure and properties

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Compound of Interest

Compound Name: 5-Bromo-2-ethylpyrimidine

Cat. No.: B1292857

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An In-depth Technical Guide to 5-Bromo-2-ethylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Detailed experimental data and peer-reviewed research specifically for **5-Bromo-2-ethylpyrimidine** (CAS No. 873331-73-8) are limited in publicly available scientific literature. This guide provides available data, supplemented with information on closely related compounds and general synthetic principles for context. All information should be verified through experimental studies.

Chemical Structure and Core Properties

5-Bromo-2-ethylpyrimidine is a halogenated pyrimidine derivative. The pyrimidine ring is a key heterocyclic scaffold found in numerous biologically active compounds. The presence of a bromine atom at the 5-position and an ethyl group at the 2-position offers distinct sites for chemical modification, making it a potentially valuable building block in medicinal chemistry.

Chemical Structure:

Figure 1: Chemical structure and identifiers for **5-Bromo-2-ethylpyrimidine**.

Physicochemical Properties:

Quantitative experimental data for **5-Bromo-2-ethylpyrimidine** is not widely available. The following table includes data from chemical suppliers.

Property	Value	Source
Molecular Formula	C6H7BrN2	[1][2]
Molecular Weight	187.04 g/mol	[1][2]
CAS Number	873331-73-8	[1][2]
Boiling Point	211.8 ± 13.0 °C at 760 mmHg (Predicted)	[3]
Storage Temperature	Room temperature or -20°C for long-term storage	[1][2][3]

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-2-ethylpyrimidine** is not readily found in the literature, a general method for the preparation of 5-bromo-2-substituted pyrimidines has been described. This typically involves the condensation of a suitable amidine with 2-bromomalonaldehyde.

General Synthetic Workflow:

A plausible synthetic route for 5-bromo-2-substituted pyrimidines is a one-step reaction between 2-bromomalonaldehyde and an appropriate amidine compound.[4] For the synthesis of **5-Bromo-2-ethylpyrimidine**, ethylamidine would be the required starting material.

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References

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- To cite this document: BenchChem. [5-Bromo-2-ethylpyrimidine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1292857#5-bromo-2-ethylpyrimidine-chemical-structure-and-properties>]

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